

Technical Guide: Safety & Handling of (4-Fluorocyclohexyl)methanol

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Compound of Interest

Compound Name: (4-Fluorocyclohexyl)methanol

CAS No.: 1206675-38-8

Cat. No.: B2538806

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CAS: 1206675-38-8 | Formula: $C_7H_{13}FO$ | MW: 132.18 g/mol [\[1\]](#)

Executive Summary: The Bioisostere Context

In drug discovery, **(4-Fluorocyclohexyl)methanol** is frequently employed as a metabolic stabilizer. The fluorine substitution at the 4-position of the cyclohexane ring blocks metabolic oxidation (P450 hydroxylation) that typically occurs on the unsubstituted ring.

While chemically stable, this modification introduces specific safety risks distinct from its non-fluorinated analog, cyclohexylmethanol. The primary safety deviation is the potential for hydrogen fluoride (HF) generation during thermal decomposition, requiring specialized fire suppression and first-aid protocols.

Chemical Characterization & Identity

This compound often exists as a mixture of cis- and trans- isomers.[\[2\]](#) Researchers must treat both isomers with identical safety rigor.

Property	Data / Prediction	Source/Rationale
CAS Number	1206675-38-8	Primary Identifier
Physical State	Colorless to light yellow liquid (or low-melting solid)	Analog comparison (Cyclohexylmethanol mp: 22°C)
Boiling Point	Predicted: 180–200 °C	Based on Cyclohexylmethanol (181°C) & polar F-effect
Flash Point	Predicted: >80 °C (Combustible)	High MW alcohol characteristic
Solubility	Low (Water); High (DCM, DMSO, MeOH)	Lipophilic cyclohexane core
Purity Check	¹⁹ F-NMR (Decoupled)	Self-Validating Step (See Section 5)

Hazard Identification & Risk Assessment

GHS Classification (29 CFR 1910.1200 / EU CLP):

- Signal Word: WARNING
- Pictograms: GHS07 (Exclamation Mark)

Hazard Statements (H-Codes)

- H302: Harmful if swallowed.[3]
- H315: Causes skin irritation.[3]
- H319: Causes serious eye irritation.[3][4][5][6]
- H335: May cause respiratory irritation.[3][5]

The "Hidden" Hazard: Thermal Decomposition

Unlike standard alcohols, this fluorinated intermediate poses a Type B decomposition risk.

- Mechanism: Upon combustion or heating $>250^{\circ}\text{C}$, the C-F bond may cleave, releasing toxic fluoride ions and Hydrogen Fluoride (HF) gas.
- Implication: Standard ABC fire extinguishers are effective for the fire, but respiratory protection (SCBA) is non-negotiable for emergency responders to prevent HF inhalation.

Safe Handling & Engineering Controls

Core Directive: Containment is prioritized over PPE. Use the "Hierarchy of Controls."

A. Engineering Controls

- Fume Hood: All open handling must occur within a certified chemical fume hood operating at face velocity >100 fpm.
- Glove Box: Not strictly required unless handling heated/pressurized reactions, but recommended for large-scale ($>50\text{g}$) synthesis.

B. Personal Protective Equipment (PPE)

- Eyes: Chemical splash goggles (ANSI Z87.1). Safety glasses are insufficient due to the splash risk of the liquid phase.
- Skin: Nitrile gloves (minimum thickness 0.11 mm).
 - Breakthrough Time: >480 min (estimated based on cyclohexylmethanol).
- Respiratory: If hood unavailable (Emergency only): NIOSH-approved respirator with Organic Vapor/Acid Gas (OV/AG) cartridges. Note: The AG filter is critical for potential HF byproducts.

Self-Validating Analytical Protocol

Trust but verify. Before introducing this reagent into a high-value synthesis, verify its integrity. Defluorination is a common degradation pathway during improper storage.

Protocol: ^{19}F -NMR Purity Check

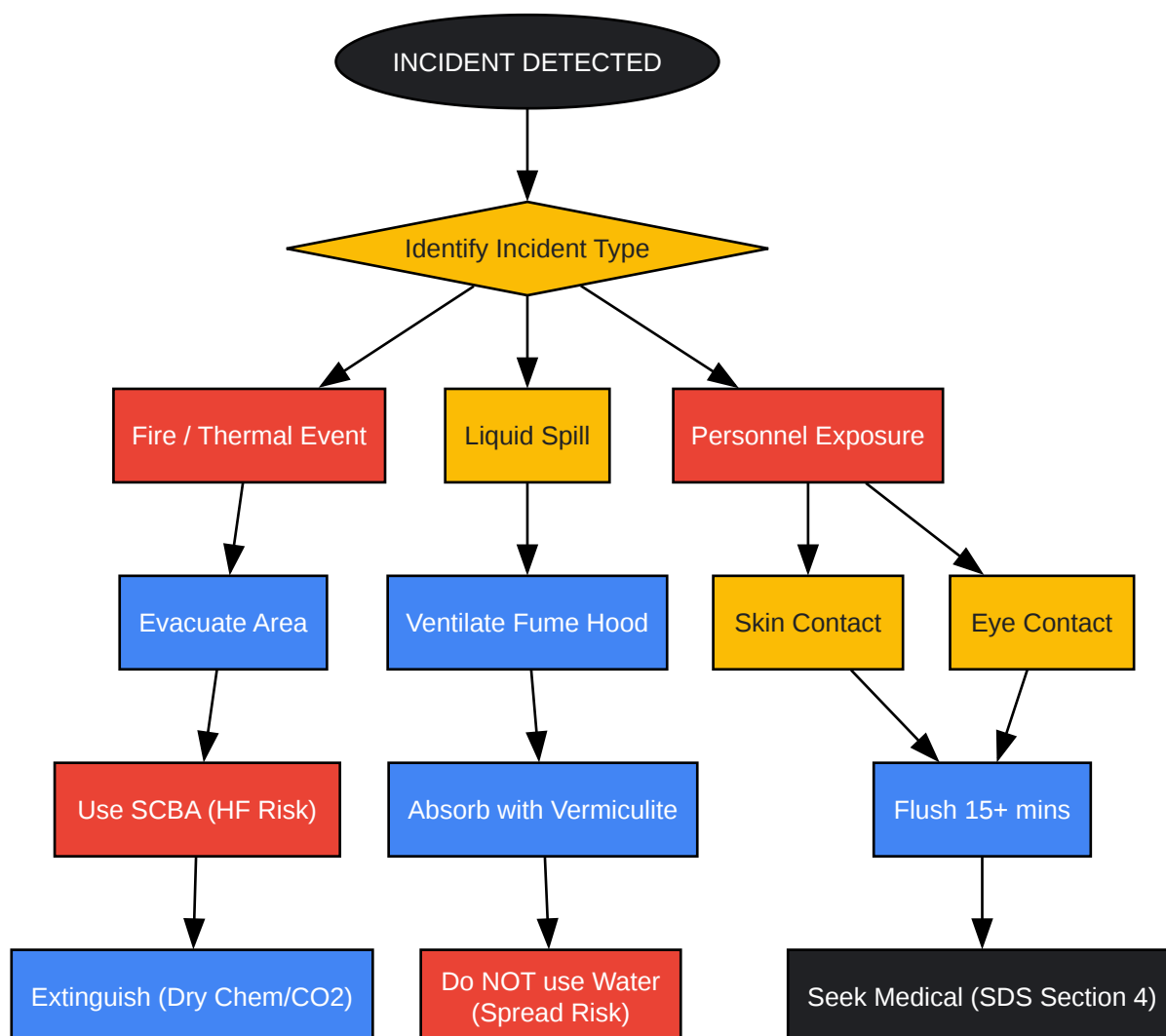
- Dissolve: 10 mg sample in CDCl_3 .

- Acquire: ^{19}F -NMR (proton decoupled).
- Validation Logic:
 - Pass: Distinct signal(s) around -170 to -185 ppm (chemical shift varies by cis/trans isomer).
 - Fail: Appearance of fluoride ion peak (approx -120 ppm) or multiple unidentified peaks indicating elimination to cyclohexene derivatives.

Emergency Response Protocols

This section outlines the decision logic for spills and exposure.

Visualized Response Workflow



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Figure 1: Emergency response decision tree highlighting the critical requirement for SCBA during fire due to HF generation risks.

Specific First Aid

- Inhalation: Move to fresh air. If breathing is difficult, oxygen. Alert medical personnel to potential fluoride exposure.
- Skin Contact: Wash with soap and water. If redness persists or HF generation is suspected (thermal burn), apply Calcium Gluconate gel if available as a precaution, though this is less critical than for pure HF.
- Eye Contact: Rinse immediately with water for 15 minutes. Remove contact lenses.[5]

Storage & Stability

- Temperature: Refrigerate (2–8°C).
- Atmosphere: Inert gas (Argon/Nitrogen) recommended. The alcohol group is susceptible to oxidation; the C-F bond is stable but can eliminate under strong basic conditions.
- Incompatibilities:
 - Strong Oxidizers: (e.g., KMnO_4 , HNO_3) – Risk of fire/explosion.
 - Strong Bases: Can cause dehydrofluorination, yielding volatile cyclohexene derivatives.

References

- National Institutes of Health (NIH). (2025). GHS Classification Summary (Rev. 11). PubChem.[2] Retrieved February 4, 2026, from [Link][1]

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Sources

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- To cite this document: BenchChem. [Technical Guide: Safety & Handling of (4-Fluorocyclohexyl)methanol]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b2538806/docs#technical-guide-safety-handling-of-4-fluorocyclohexyl-methanol\]](https://www.benchchem.com/product/b2538806/docs#technical-guide-safety-handling-of-4-fluorocyclohexyl-methanol)

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